

Application Note & Protocol: Synthesis of 2-Phenylethanimidamide Hydrochloride via the Pinner Reaction

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Compound of Interest

Compound Name: 2-Phenylethanimidamide hydrochloride

Cat. No.: B1631783

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Abstract

This document provides a comprehensive guide for the synthesis of **2-phenylethanimidamide hydrochloride**, a valuable research chemical and building block in medicinal chemistry.^[1] The protocol is based on the classical Pinner reaction, a robust and reliable method for converting nitriles into amidines.^[2] This guide details the underlying reaction mechanism, provides a step-by-step experimental protocol, outlines critical safety precautions, and discusses methods for product characterization. The content is designed for researchers, chemists, and drug development professionals with a foundational knowledge of organic synthesis techniques.

Introduction and Significance

2-Phenylethanimidamide hydrochloride (CAS: 2498-46-6) is a white to off-white crystalline solid soluble in water and various organic solvents.^[1] Its structure, featuring a phenyl group attached to an ethanimidamide moiety, makes it a versatile intermediate in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents.^[1] The hydrochloride salt form enhances the compound's stability and solubility, facilitating its use in subsequent synthetic steps.^[1]

The synthesis protocol described herein utilizes the Pinner reaction, first reported by Adolf Pinner in 1877.^{[3][4]} This E-E-A-T (Experience, Expertise, Authoritativeness, Trustworthiness)

grounded approach involves two primary stages:

- Formation of a Pinner Salt: An acid-catalyzed reaction between a nitrile (2-phenylacetonitrile) and an alcohol (ethanol) in the presence of anhydrous hydrogen chloride to form an alkyl imide hydrochloride salt.[2][4]
- Ammonolysis: The subsequent reaction of the Pinner salt intermediate with ammonia to yield the target amidine hydrochloride.[4][5]

This method is valued for its simplicity and the utility of its intermediates, which can be converted to various functional groups.[3]

Reaction Mechanism and Scientific Rationale

The Pinner reaction proceeds through a well-established electrophilic addition mechanism. Understanding this pathway is crucial for optimizing reaction conditions and troubleshooting potential issues.

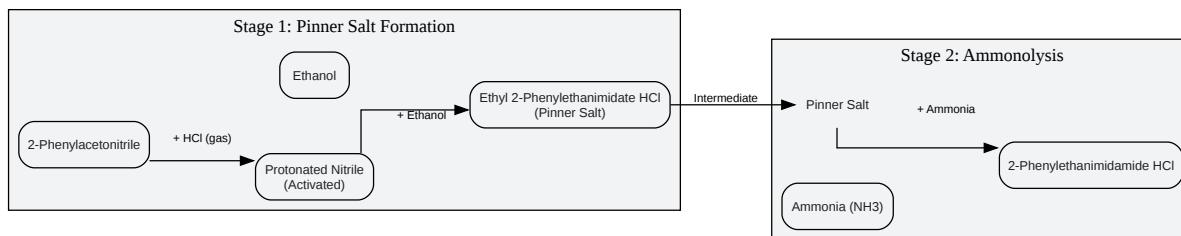
Stage 1: Formation of Ethyl 2-Phenylethanimidate Hydrochloride (Pinner Salt)

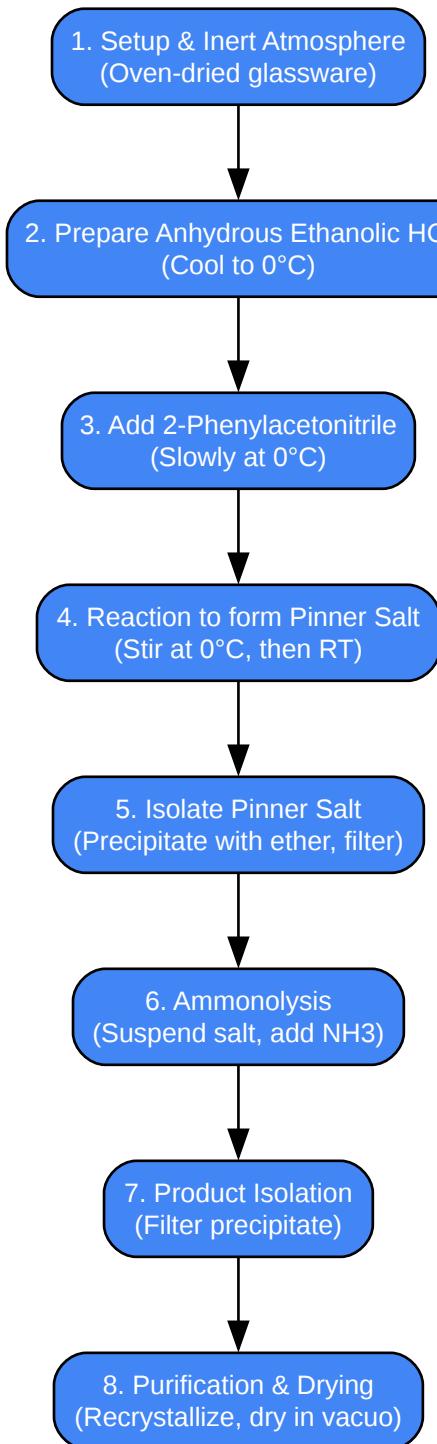
The reaction is initiated by the protonation of the nitrogen atom of the nitrile (2-phenylacetonitrile) by anhydrous hydrogen chloride. This protonation significantly increases the electrophilicity of the nitrile carbon. The lone pair of electrons on the oxygen of the alcohol (ethanol) then acts as a nucleophile, attacking the activated nitrile carbon. This results in the formation of an intermediate imino ester hydrochloride, commonly known as a Pinner salt.[3][5]

Stage 2: Ammonolysis to **2-Phenylethanimidamide Hydrochloride**

The isolated or in-situ generated Pinner salt is a reactive intermediate.[4] The addition of ammonia, a potent nucleophile, leads to the displacement of the ethoxy group, forming the final **2-phenylethanimidamide hydrochloride** product.

Diagram of the Pinner Reaction Mechanism





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